

# Technical Guide: Physicochemical Properties of 3-Amino-2-naphthol

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## Compound of Interest

Compound Name: 3-Amino-2-naphthol

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This document provides a detailed overview of the melting and boiling points of **3-Amino-2-naphthol**, including experimental protocols for their determination.

## Quantitative Data Summary

The melting and boiling points of **3-Amino-2-naphthol** are summarized in the table below. The reported values exhibit some variation across different sources, which is common for chemical compounds and can be attributed to differences in experimental conditions and sample purity.

Property	Value	Source
Melting Point	229-230 °C	Sigma-Aldrich[1]
232 - 238 °C	Fisher Scientific[2]	
220.0-241.0 °C	Thermo Fisher Scientific[3][4]	
~240-244 °C	ChemBK	
Boiling Point	~342 °C	ChemBK
No information available	Fisher Scientific[2]	

## Experimental Protocols

The following are detailed methodologies for the determination of melting and boiling points, applicable to crystalline organic compounds like **3-Amino-2-naphthol**.

This method is a standard procedure for accurately determining the melting point of a solid crystalline substance.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Glass capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle
- Heating oil (for Thiele tube method)

Procedure:

- Sample Preparation:
  - Ensure the **3-Amino-2-naphthol** sample is completely dry to avoid depression of the melting point.[\[5\]](#)[\[6\]](#)
  - If the sample consists of large crystals, gently grind it into a fine powder using a mortar and pestle.[\[6\]](#)
- Loading the Capillary Tube:
  - Press the open end of a capillary tube into the powdered sample.[\[2\]](#)
  - Invert the tube and tap it gently on a hard surface to pack the solid into the sealed end. To ensure dense packing, the tube can be dropped through a long, narrow glass tube onto the benchtop.[\[2\]](#)
  - The packed sample height should be between 2-4 mm.[\[3\]](#) An excessive amount of sample can lead to a broader melting range.[\[5\]](#)

- Measurement using a Melting Point Apparatus:
  - Insert the loaded capillary tube into the sample holder of the apparatus.
  - Set a starting temperature approximately 15°C below the expected melting point.[5]
  - Heat the sample rapidly at first.[3]
  - When the temperature is about 15°C below the anticipated melting point, reduce the heating rate to 1-2°C per minute to ensure thermal equilibrium.[3]
  - Record the temperature at which the first droplet of liquid appears (onset of melting) and the temperature at which the entire sample becomes a transparent liquid (completion of melting).[3] This range is the melting point.
- Measurement using a Thiele Tube:
  - Attach the loaded capillary tube to a thermometer using a small rubber band, aligning the sample with the thermometer's bulb.
  - Clamp the Thiele tube to a ring stand and fill it with heating oil to a level above the side arm.
  - Insert the thermometer and attached capillary tube into the Thiele tube, ensuring the sample is immersed in the oil.
  - Gently heat the side arm of the Thiele tube with a small flame, which will circulate the oil and ensure uniform heating.[7]
  - Observe the sample and record the temperature range from the first appearance of liquid to the complete liquefaction of the solid.[8]

This method is suitable for determining the boiling point of small quantities of a liquid. Since **3-Amino-2-naphthol** is a solid at room temperature, it would first need to be melted to apply a boiling point determination method, though decomposition at high temperatures is a concern.

Apparatus:

- Small test tube (e.g., 6 x 50 mm)
- Capillary tube (sealed at one end)
- Thermometer
- Thiele tube or a beaker with heating oil
- Rubber band or tubing slice

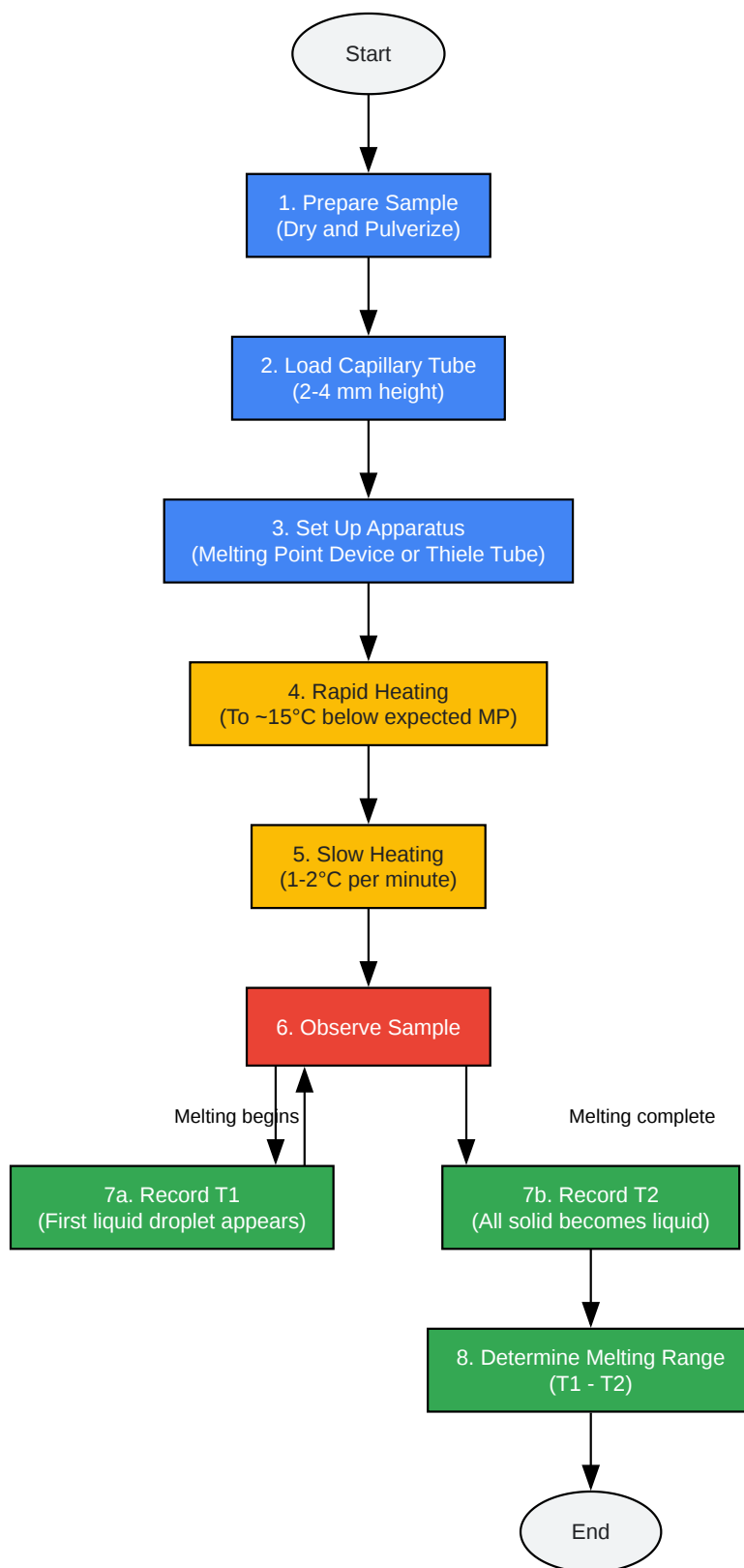
Procedure:

- Sample Preparation:
  - Add a few drops of the liquid sample into the small test tube.
  - Place a capillary tube, with its sealed end pointing upwards, into the test tube containing the liquid.[\[9\]](#)
- Assembly:
  - Attach the test tube to a thermometer using a small rubber band, ensuring the bottom of the test tube is level with the thermometer bulb.[\[4\]](#)
  - Suspend the entire assembly in a Thiele tube or a beaker filled with a suitable heating oil.
- Measurement:
  - Begin heating the oil bath gently. As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.[\[10\]](#)
  - Continue heating until a rapid and continuous stream of bubbles emerges from the open end of the capillary tube. This indicates that the liquid has reached its boiling point and its vapor is escaping.[\[4\]](#)
  - Remove the heat source and allow the apparatus to cool slowly.

- The stream of bubbles will slow down and eventually stop. The moment the liquid is drawn back into the capillary tube, the vapor pressure inside the capillary equals the external atmospheric pressure.[\[4\]](#)[\[11\]](#)
- Record the temperature at this exact moment. This temperature is the boiling point of the liquid.[\[4\]](#)

## Visualized Workflow

The following diagram illustrates the logical workflow for determining the melting point of a solid sample using the capillary method.



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Workflow for Capillary Melting Point Determination.

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